Cholesteryl Isopropyl Carbonate: Liquid Crystal Phase Transition & Characterization Guide

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Compound of Interest

Compound Name:	*Cholesterol Isopropyl Carbonate*
CAS No.:	*78916-25-3*
Cat. No.:	*B1662063*

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Executive Summary

Cholesteryl Isopropyl Carbonate (CAS: 78916-25-3) is a cholesteric liquid crystal material distinct from its more common straight-chain counterparts (e.g., cholesteryl oleyl carbonate).[1] [2] Characterized by a rigid steroid core and a branched carbonate tail, it exhibits a high melting point relative to other alkyl carbonates. It is primarily utilized as a chiral dopant or mesogenic component in thermochromic mixtures to modulate the selective reflection temperature range (color play) of liquid crystal formulations.

This guide provides the physicochemical baseline, thermodynamic behavior, and validated experimental protocols for researchers integrating this material into optical or drug delivery systems.

Chemical & Physical Identity

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Property	Data
Chemical Name	Cholesterol Isopropyl Carbonate
Synonyms	Isopropyl carbonic acid cholesterol ester; Cholest-5-en-3-ol (3β)-, 3-(1-methylethyl carbonate)
CAS Number	78916-25-3
Molecular Formula	$C_{31}H_{52}O_3$
Molecular Weight	472.74 g/mol
Melting Point (Tm)	109 °C (Crystalline Solid Isotropic/Mesophase)
Appearance	White to almost white crystalline powder
Solubility	Soluble in chloroform, THF, toluene; Insoluble in water

Phase Transition Thermodynamics

Mesophase Behavior

Unlike long-chain fatty acid esters of cholesterol (e.g., cholesteryl nonanoate) which often exhibit broad enantiotropic mesophases, Cholesteryl Isopropyl Carbonate is characterized by a high crystalline melting point (

).[1]

- Enantiotropic vs. Monotropic: Due to the steric bulk of the isopropyl group close to the carbonate linkage, the crystal lattice energy is high. The liquid crystalline phase (Cholesteric) is often monotropic or exists in a narrow range immediately following the melting event.
- Transition Sequence:

  (Note: The exact cooling transition temperatures depend on cooling rate and purity, often appearing supercooled below the melting point.)

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Structural Impact on Phase

The isopropyl moiety introduces branching at the

-position relative to the carbonate oxygen. This disrupts the packing efficiency required for stable Smectic A phases compared to straight-chain analogs (e.g., propyl or butyl carbonate), favoring the Cholesteric (Chiral Nematic) phase upon cooling from the melt.[1]

Experimental Characterization Protocols

To validate the specific transition temperatures in your specific lot (purity affects

significantly), follow these self-validating protocols.

Differential Scanning Calorimetry (DSC)

Objective: Determine exact enthalpy of fusion (

) and transition temperatures.

- Sample Prep: Weigh 2–5 mg of dry Cholesteryl Isopropyl Carbonate into an aluminum pan. Hermetically seal.
- Cycle 1 (Erasing Thermal History): Heat from 25°C to 130°C at 10°C/min. Hold for 2 min.
- Cooling Scan (Critical for Monotropic Phases): Cool from 130°C to 25°C at 5°C/min.
  - Observation: Look for small exothermic peaks below 109°C indicating Isotropic

    Cholesteric transitions.
- Cycle 2 (Measurement): Heat from 25°C to 130°C at 10°C/min. Record the onset of the large endothermic peak as

  .

Polarized Optical Microscopy (POM)

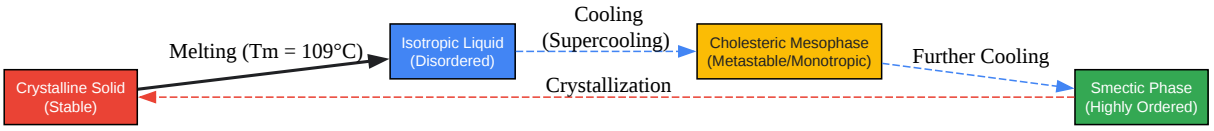
Objective: Visual identification of textures (Focal Conic vs. Planar Grandjean).

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- Setup: Place sample between glass slide and coverslip on a hot stage (e.g., Mettler Toledo FP82).
- Crossed Polarizers: Set analyzer and polarizer at 90°.
- Heating: Heat to 115°C (Isotropic state, dark field).
- Cooling: Cool slowly (2°C/min).
  - Expectation: At the clearing point (transition from Isotropic), "blue fog" or "oil streak" textures appear, evolving into a Planar Grandjean texture (brightly colored) or Focal Conic texture as temperature drops further.

Logic Diagram: Phase Transition Pathway

The following diagram illustrates the thermodynamic pathway for Cholesteryl Isopropyl Carbonate, highlighting the difference between the stable heating path and the metastable cooling path.



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Figure 1: Thermodynamic phase transition pathway.[1] The solid line represents the stable heating transition. Dashed lines represent the reversible mesophases observable upon cooling before recrystallization.

Applications in Research & Development

Thermochromic Mixtures

Cholesteryl Isopropyl Carbonate is rarely used pure for display applications due to its high

. Instead, it is a formulation additive:

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- Role: It acts as a "hardener" in mixtures with low-melting esters (e.g., Cholesteryl Oleyl Carbonate, Tm ~20°C).[1]
- Mechanism: Adding the isopropyl carbonate increases the overall viscosity and shifts the Selective Reflection Band (color play) to higher temperatures.
- Formulation Example:
  - Base: Cholesteryl Oleyl Carbonate (COC)[1][3]
  - Additive: Cholesteryl Isopropyl Carbonate (5–20% wt)[1]
  - Result: Shifts the color response range from room temperature (20–25°C) to body temperature or higher (30–40°C).

Drug Delivery Systems

In pharmaceutical research, cholesteryl carbonates are investigated for Solid Lipid Nanoparticles (SLNs).

- Benefit: The carbonate linkage is more stable to hydrolysis than simple esters in vivo, providing sustained release profiles.
- Usage: The high melting point (109°C) ensures the core remains solid at physiological temperatures (37°C), protecting encapsulated active pharmaceutical ingredients (APIs).[1]

References

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